

# An In-depth Technical Guide to Cesium Hydroxide Monohydrate

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## Compound of Interest

Compound Name: Cesium hydroxide monohydrate

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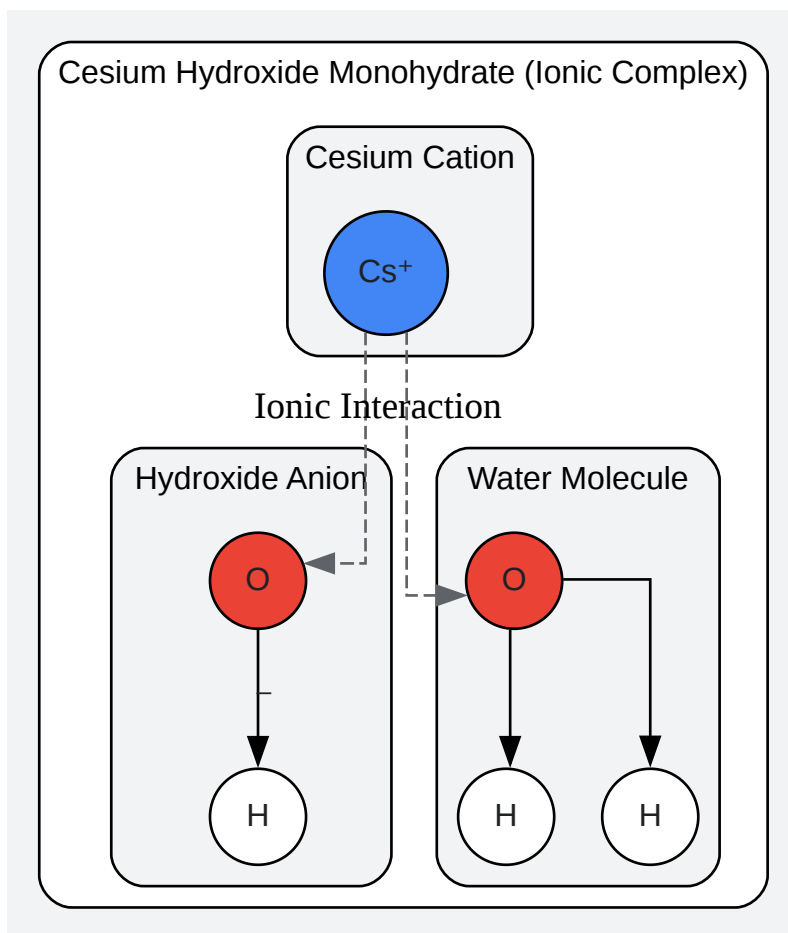
This technical guide provides a comprehensive overview of **cesium hydroxide monohydrate** ( $\text{CsOH} \cdot \text{H}_2\text{O}$ ), detailing its chemical formula, structure, physical and chemical properties, and its applications in organic synthesis, with a focus on its catalytic activity.

## Chemical Formula and Structure

The chemical formula for **cesium hydroxide monohydrate** is  $\text{CsOH} \cdot \text{H}_2\text{O}$ .

**Cesium hydroxide monohydrate** is an ionic compound consisting of a cesium cation ( $\text{Cs}^+$ ), a hydroxide anion ( $\text{OH}^-$ ), and one molecule of water of hydration. Research has identified a tetragonal polymorph of **cesium hydroxide monohydrate**, which is described as a clathrate hydrate. In this structure, the cesium atoms are situated in cavities formed by a three-dimensional, hydrogen-bonded framework of oxygen atoms.<sup>[1]</sup><sup>[2]</sup> These cavities are in the shape of a bicapped pentagonal prism.<sup>[2]</sup>

The structure is notable for its intricate network of hydrogen bonds. The oxygen framework is locally identical to layers found in the hexagonal modifications of the compound.<sup>[2]</sup>



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Conceptual representation of **Cesium Hydroxide Monohydrate**.

## Quantitative Data

The physical and chemical properties of **cesium hydroxide monohydrate** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	CsOH·H <sub>2</sub> O
Molecular Weight	167.93 g/mol
CAS Number	35103-79-8
Appearance	White to off-white crystalline powder/aggregates
Melting Point	272 °C
Density	3.68 g/mL at 25 °C
Solubility in Water	300 g/100 mL at 30 °C (for anhydrous CsOH)
pKa (of CsOH)	15.76

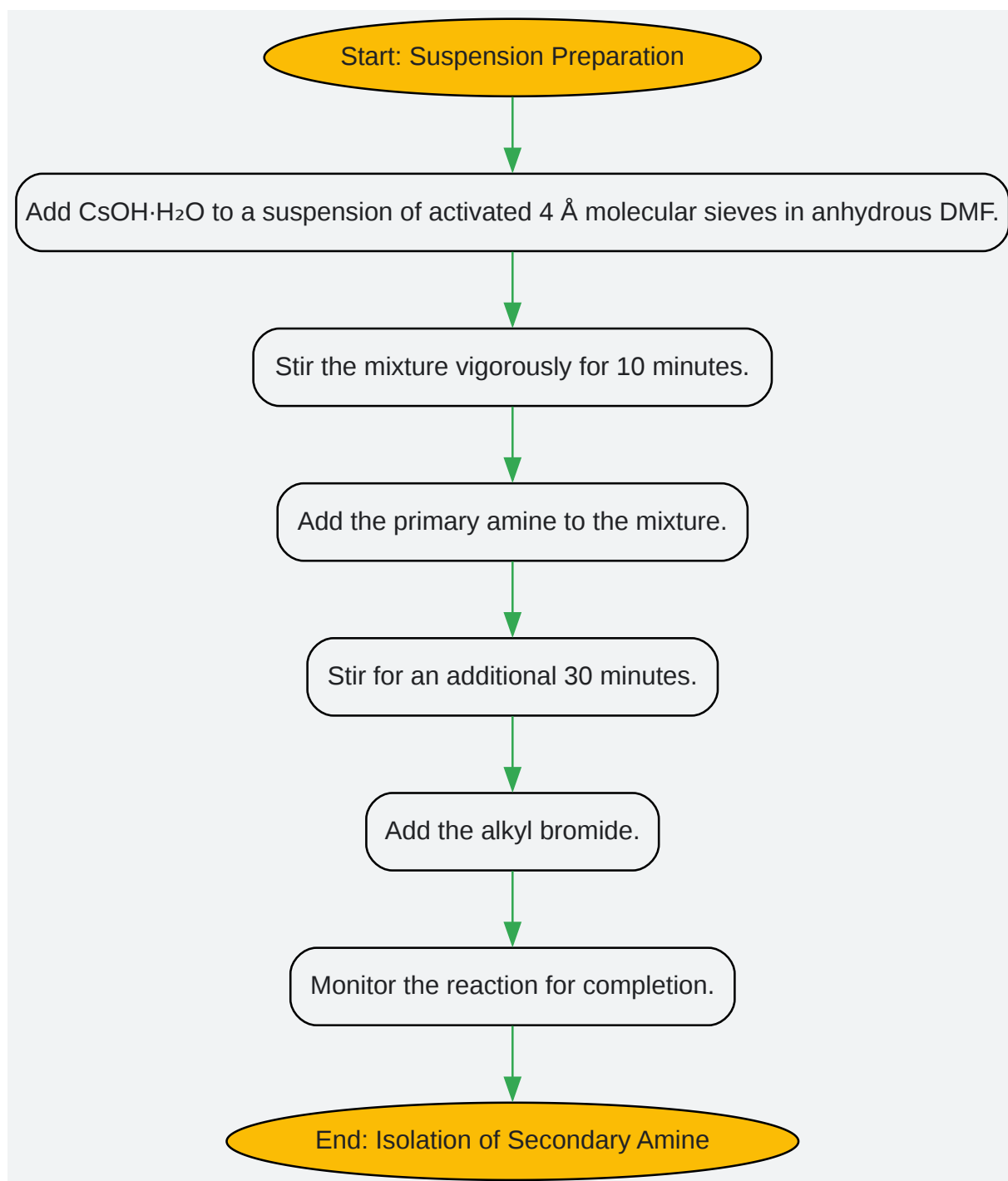
[Sources:[3],[4],[5]]

## Experimental Protocols

**Cesium hydroxide monohydrate** is a potent base and finds application as a catalyst in various organic transformations. Its high reactivity and solubility in certain organic solvents make it a valuable reagent in chemical synthesis.[6]

**Cesium hydroxide monohydrate** has been demonstrated to be a highly effective catalyst for the selective mono-N-alkylation of primary amines, yielding secondary amines. This method is noted for suppressing the overalkylation to tertiary amines.

Experimental Workflow:



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Workflow for N-Alkylation of Primary Amines.

Detailed Methodology:

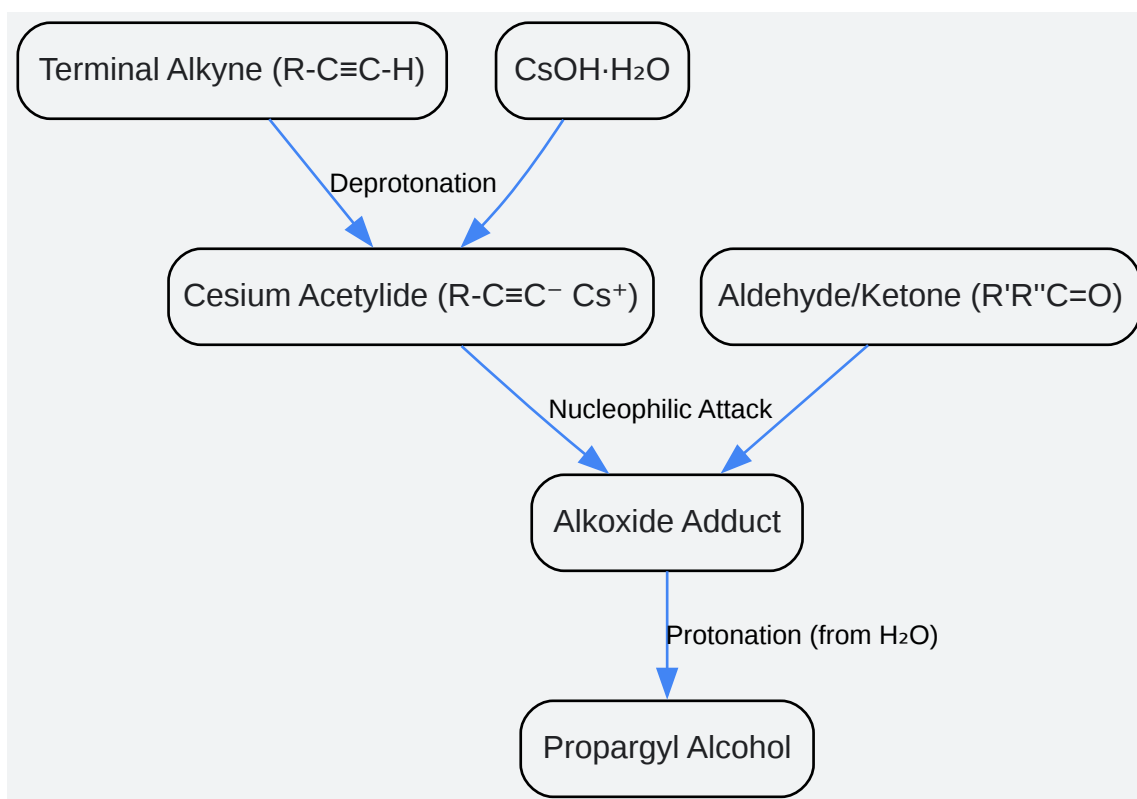
- Materials:
  - **Cesium hydroxide monohydrate** ( $\text{CsOH}\cdot\text{H}_2\text{O}$ )
  - Primary amine
  - Alkyl bromide
  - Anhydrous N,N-dimethylformamide (DMF)
  - Activated powdered 4 Å molecular sieves
- Procedure:
  - To a suspension of activated powdered 4 Å molecular sieves (500 mg) in anhydrous DMF (8.3 mL), add **cesium hydroxide monohydrate** (280 mg, 1.7 mmol, 1 equivalent).
  - Stir the resulting mixture vigorously for 10 minutes.
  - Add the primary amine (1.7 mmol, 1 equivalent) to the mixture and continue stirring for an additional 30 minutes.
  - Introduce the alkyl bromide (2.0 mmol, 1.2 equivalents).
  - The reaction progress should be monitored by an appropriate analytical technique such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
  - Upon completion, the reaction mixture is worked up to isolate the secondary amine product.

**Cesium hydroxide monohydrate** serves as an efficient catalyst for the addition of terminal alkynes to aldehydes and ketones, producing propargyl alcohols in good yields (66-96%).<sup>[6]</sup> This reaction highlights the exceptional activity of  $\text{CsOH}\cdot\text{H}_2\text{O}$  in generating highly nucleophilic organometallic species from alkynes.<sup>[6]</sup>

While a detailed, step-by-step protocol exclusively using  $\text{CsOH}\cdot\text{H}_2\text{O}$  was not found in the provided search results, the general principle involves the deprotonation of the terminal alkyne

by the strong base to form a cesium acetylide, which then acts as a nucleophile, attacking the carbonyl carbon of the aldehyde or ketone.

Proposed Signaling Pathway:



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Catalytic cycle for propargyl alcohol synthesis.

$CsOH\cdot H_2O$  can also be used to promote the P-alkylation of secondary phosphines to synthesize tertiary and ditertiary phosphines. This method is described as mild and highly efficient, proceeding in moderate to high yields at room temperature in the presence of molecular sieves and DMF.[6]

## Safety and Handling

**Cesium hydroxide monohydrate** is a strong base and is corrosive. It should be handled with appropriate personal protective equipment, including gloves and eye protection, in a well-ventilated area. It is hygroscopic and should be stored in a tightly sealed container to prevent absorption of moisture and carbon dioxide from the atmosphere.[5]

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## References

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